

Application Note: GC-MS Analysis of Diisopropyl Sulfide

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Compound of Interest

Compound Name: *Diisopropyl sulfide*

CAS No.: 625-80-9

Cat. No.: B167237

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Diisopropyl sulfide (C₆H₁₄S) is a volatile organosulfur compound. Its analysis is critical in various fields, including the quality control of consumer products like isopropyl alcohol to prevent objectionable odors, and in the petroleum industry for monitoring fuel composition.^{[1][2]} In pharmaceutical development, the identification and quantification of such volatile impurities are essential for ensuring drug substance purity and stability. Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective analytical technique for the separation, identification, and quantification of **diisopropyl sulfide** due to its high sensitivity and specificity.^{[3][4]} This application note provides a detailed protocol for the analysis of **diisopropyl sulfide** using GC-MS.

Experimental Protocols

This section details the methodologies for sample preparation and GC-MS analysis. The choice of sample preparation will depend on the sample matrix and the concentration of the analyte.

1. Sample Preparation

Three common methods for preparing samples containing **diisopropyl sulfide** for GC-MS analysis are Headspace Solid-Phase Microextraction (HS-SPME), Purge and Trap, and Liquid-Liquid Extraction.

- Method 1: Headspace Solid-Phase Microextraction (HS-SPME)[5] This technique is suitable for volatile compounds in liquid or solid samples.[5]
 - Materials:
 - SPME fiber assembly (e.g., 50/30 µm Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS)
 - 20 mL headspace vials with screw caps and septa
 - Heating block or water bath
 - Sodium chloride (NaCl)
 - Deionized water
 - Protocol:
 - Place 5 mL of a liquid sample or 1 g of a homogenized solid sample into a 20 mL headspace vial. For solid samples, add 5 mL of deionized water.[5]
 - Add 1 g of NaCl to the vial to increase the ionic strength of the aqueous phase, which enhances the partitioning of volatile analytes into the headspace.[5]
 - Immediately seal the vial.[5]
 - Equilibrate the vial in a heating block at 60°C for 15 minutes.[5]
 - Expose the SPME fiber to the headspace for 30 minutes at the same temperature.[5]
 - Retract the fiber and immediately introduce it into the GC injector for thermal desorption. [5]

- Method 2: Purge and Trap^[1] This method is ideal for trace-level analysis of volatile sulfur compounds in liquid matrices like isopropyl alcohol.^[1]
 - Materials:
 - Purge and Trap accessory
 - Tenax TA adsorbent media
 - Ultrapure water
 - 1:1 Hydrochloric acid
 - Dry nitrogen gas
 - Protocol:
 - Dilute a 2.5 mL portion of the isopropyl alcohol sample to 25 mL with ultrapure water and acidify with 1:1 hydrochloric acid.^[1]
 - Transfer the solution to the liquid sample tube of the Purge and Trap accessory.^[1]
 - Sparge the sample with dry nitrogen gas to remove volatile sulfur compounds.^[1]
 - The nitrogen gas stream carries the compounds through a desorption tube containing Tenax TA adsorbent media, which traps the sulfur compounds.^[1]
- Method 3: Liquid-Liquid Extraction^[4] This is a classic extraction technique useful for concentrating the analyte from a liquid sample.
 - Materials:
 - Methylene chloride
 - Centrifuge tubes
 - Vortex mixer
 - Protocol:

- For a 300 mg sample dissolved in 15 mL of water, add 3 mL of Methylene chloride to a centrifuge tube.[\[4\]](#)
- Vortex the tube for 1 minute to facilitate extraction.[\[4\]](#)
- Allow the two phases to separate.[\[4\]](#)
- Collect the lower organic layer (Methylene chloride) and transfer it to a 2 mL vial for injection.[\[4\]](#)

2. GC-MS Instrumentation and Conditions

The following are representative GC-MS parameters. Optimization may be required based on the specific instrument and sample matrix.

- Gas Chromatograph (GC) Conditions:
 - Injector: Split/splitless injector. A split ratio of 1:9 can be a good starting point.[\[2\]](#)
 - Column: A non-polar column such as a DB-5MS (30 m x 0.25 mm, 0.25 μ m film thickness) or a DB-1 (30 m x 0.32 mm, 1.0 μ m film thickness) is recommended.[\[3\]](#)[\[4\]](#)
 - Carrier Gas: Helium.[\[3\]](#)
 - Oven Temperature Program: An initial temperature of 40°C, ramped up to 250°C, is a typical program.[\[3\]](#)
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[\[3\]](#)
 - Acquisition Mode:
 - Full Scan Mode: Used for qualitative analysis and method development.
 - Selected Ion Monitoring (SIM) Mode: Recommended for quantitative analysis to enhance sensitivity and selectivity.[\[3\]](#)

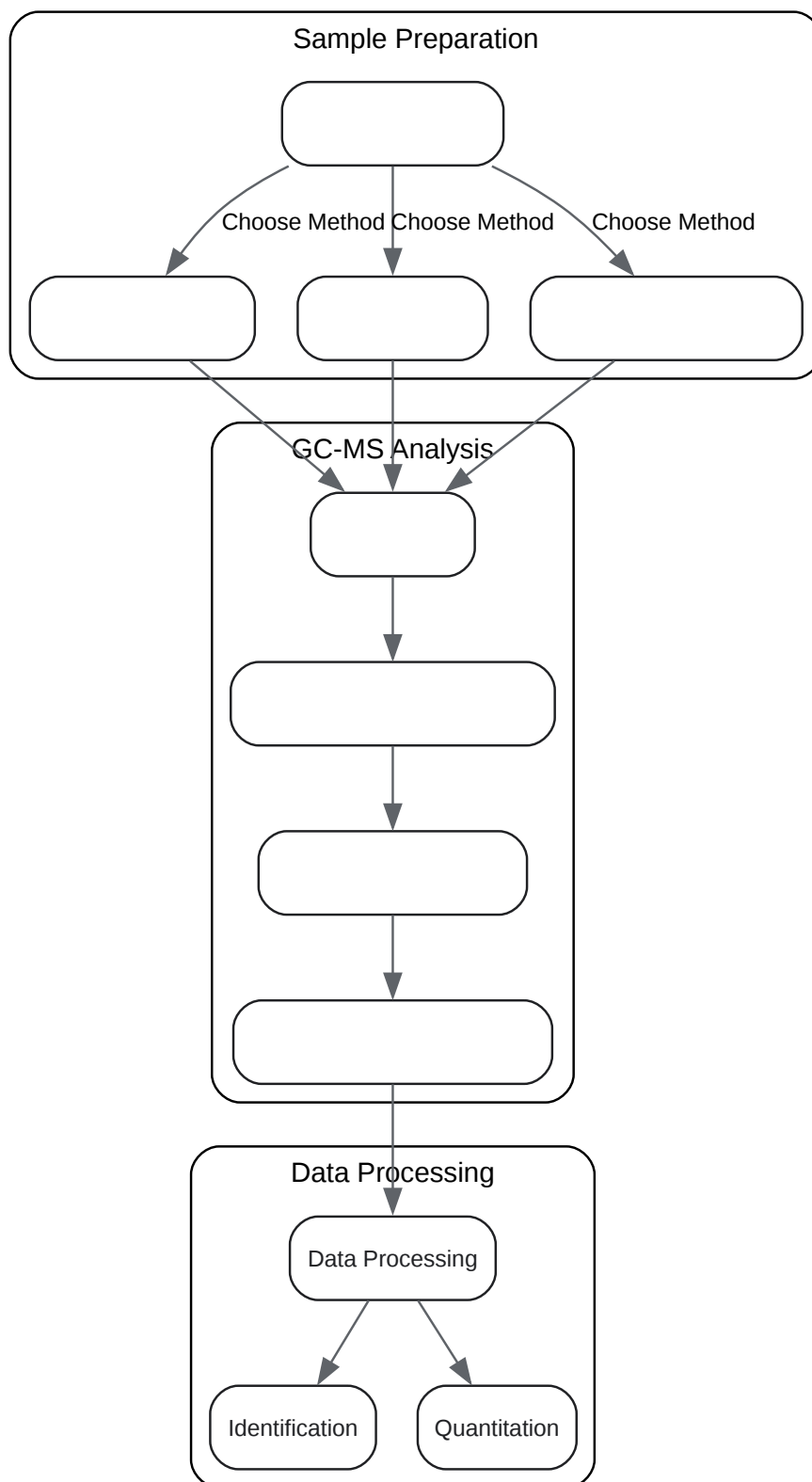
Data Presentation

The following table summarizes key quantitative data for the GC-MS analysis of **diisopropyl sulfide**.

Parameter	Value	Notes
Molecular Formula	C ₆ H ₁₄ S	[6]
Molecular Weight	118.24 g/mol	[6]
Boiling Point	120.0 - 122.0 °C	[7]
Kovats Retention Index	778 - 788 (non-polar column)	[7]
Characteristic Mass Ions (m/z)		
Base Peak	43	[7]
Other Significant Ions	61, 41, 103, 118	[7]
Quantifier Ion (suggested)	103 or 118	Based on higher m/z for selectivity.
Qualifier Ions (suggested)	43, 61	To confirm identity.
Quantitative Performance (Method Dependent)		
Limit of Detection (LOD)	1.5 ppb	This value is reported for a purge and trap GC-MS method in an isopropyl alcohol matrix. [1]
Limit of Quantitation (LOQ)	Method dependent	Must be experimentally determined during method validation. A study on a similar compound, dipropyl disulfide, reported an LOQ of 0.09 mg/L using Headspace-GC-MS.[3]

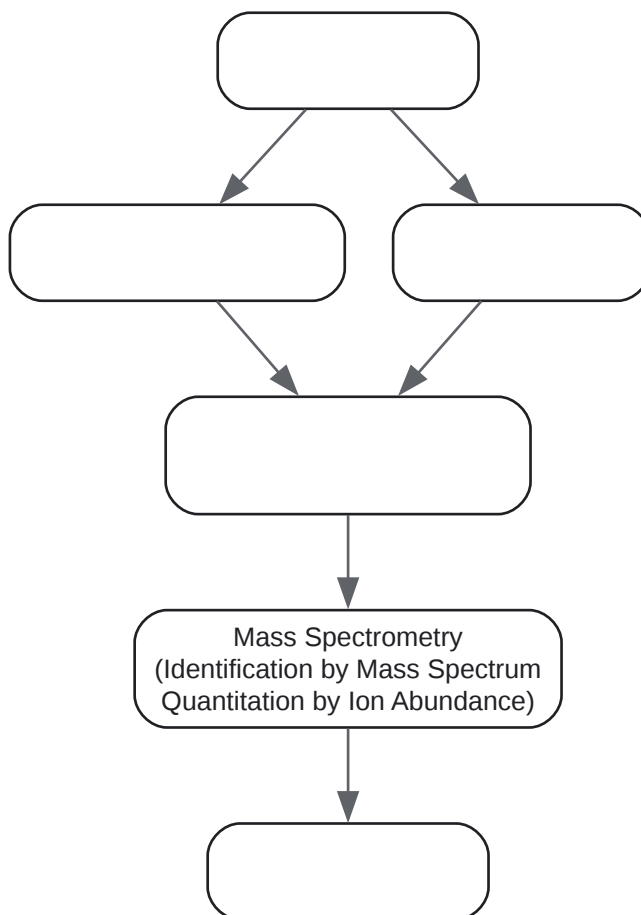
Mandatory Visualization

The following diagrams illustrate the experimental workflow for the GC-MS analysis of **diisopropyl sulfide**.



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Caption: GC-MS Analysis Workflow for **Diisopropyl Sulfide**.



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Caption: Logical Flow of **Diisopropyl Sulfide** Analysis.

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